

A Technical Guide to Ethyl 4-anilinopiperidine-1-carboxylate for Research Professionals

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Compound of Interest

Compound Name: Ethyl 4-anilinopiperidine-1-carboxylate

Cat. No.: B569744

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Abstract

This technical guide provides a comprehensive overview of **Ethyl 4-anilinopiperidine-1-carboxylate**, a key chemical intermediate in synthetic organic chemistry. The document details its chemical properties, commercial availability, and primary applications in research, with a focus on its role as a precursor in the development of novel chemical entities. This guide includes a summary of commercial suppliers, detailed experimental protocols for its synthesis and analysis, and a workflow diagram illustrating its synthetic utility. This resource is intended to support researchers in the fields of medicinal chemistry, pharmacology, and drug development.

Introduction

Ethyl 4-anilinopiperidine-1-carboxylate (CAS No. 116512-92-6) is a piperidine derivative that serves as a crucial building block in the synthesis of a wide range of more complex molecules. [1] Its structure, featuring a 4-anilinopiperidine core with an N-ethoxycarbonyl protecting group, makes it a versatile intermediate for the synthesis of various substituted piperidines. The ethyl carboxylate group at the N-1 position acts as a protecting group, which can be removed to allow for further functionalization, a strategy central to the synthesis of numerous 4-anilinopiperidine analogues. [1] This compound is of significant interest to the research

community, particularly in the development of novel analgesic agents and other neurologically active compounds.

Commercial Suppliers

Ethyl 4-anilinopiperidine-1-carboxylate is available from a number of commercial chemical suppliers for research purposes. The purity and available quantities can vary between suppliers. Below is a summary of some commercial sources.

Supplier	Purity	Available Quantities	Notes
Benchchem	Research Grade	Inquire for details	Catalog No. B569744. For research use only. [1]
Hebei Shuoxi Biotechnology Co. LTD	99.8%	Minimum order 10g	Manufacturer based in China. [2]
PharmaCompass	Varies	Varies	Platform listing various manufacturers and suppliers.

Disclaimer: This list is not exhaustive and does not constitute an endorsement of any particular supplier. Researchers should conduct their own due diligence before procurement.

Synthetic Utility and Workflow

The primary utility of **Ethyl 4-anilinopiperidine-1-carboxylate** lies in its role as an intermediate in multi-step organic syntheses.[\[1\]](#) The following diagram illustrates a typical workflow for the synthesis and subsequent utilization of this compound in a research context.

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References

- 1. Ethyl 4-anilinopiperidine-1-carboxylate | 116512-92-6 | Benchchem [benchchem.com]
- 2. gcms.labrulez.com [gcms.labrulez.com]
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